

Cross-validation of DIANA signals with other imaging modalities

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A Critical Clarification on DIANA Signals in Neuroimaging

A recent advancement in functional magnetic resonance imaging (fMRI) known as Direct Imaging of Neuronal Activity (**DIANA**) has generated significant discussion and controversy within the neuroscience community. However, it is crucial to clarify that **DIANA** is a proposed method for detecting neural activity and is not associated with the "Detection of Immobilized and Aggregated Amyloids." Current research literature does not support the existence of a **DIANA** modality for amyloid imaging.

The initial promise of **DIANA** was to non-invasively measure the rapid electrical signaling of neurons, a long-standing objective in neuroscience.^{[1][2][3][4]} This would represent a significant leap forward from conventional fMRI, which infers neural activity indirectly by tracking changes in blood oxygen levels, a much slower process.^{[3][4][5]} The **DIANA** technique, first detailed in 2022, suggested the ability to detect transient fMRI responses with millisecond-level temporal resolution, seemingly coinciding with neuronal firing.^[1]

However, subsequent independent studies have cast serious doubt on the validity of the **DIANA** signal, with several research groups failing to replicate the original findings.^{[1][6][7][8]} A significant body of evidence now suggests that the observed **DIANA** signals are not of neuronal origin but are rather artifacts generated by the imaging process itself.^{[1][2][3][9]}

The Controversy Surrounding DIANA fMRI

Multiple studies have demonstrated that **DIANA**-like signals can be produced in the absence of neural activity.^{[1][2]} For instance, these signals have been observed when the stimulation device was unplugged and even when the subject was replaced with a water phantom.^[3] These findings strongly indicate that the signals arise from non-ideal aspects of the pulse sequence timing and other technical artifacts of the MRI acquisition process, rather than from direct neuronal activation.^{[1][2][9][10]}

The core of the issue appears to be linked to the specific pulse sequence used in **DIANA**, which includes a trigger for the stimulus presentation. This trigger seems to introduce artifacts that were initially misinterpreted as neural activity.^[3] A modified pulse sequence, termed DODI, which omits this trigger interval, does not produce these signals.^{[1][2]}

Established Modalities for Amyloid Imaging

For researchers and professionals in drug development focused on neurodegenerative diseases like Alzheimer's, the primary tools for detecting and monitoring amyloid plaque deposition are Positron Emission Tomography (PET) and Magnetic Resonance Imaging (MRI) with specific contrast agents.

- **Positron Emission Tomography (PET):** PET is a highly sensitive and specific technique for imaging amyloid deposits in the brain.^[11] It involves the injection of a radioactive tracer that binds to amyloid plaques, allowing for their visualization and quantification.^[11] The development of various PET tracers has enabled the in-vivo assessment of amyloid pathology, which is crucial for early diagnosis and for evaluating the efficacy of anti-amyloid therapies.^{[11][12]}
- **Magnetic Resonance Imaging (MRI):** While standard MRI is not used to directly visualize amyloid plaques, it plays a vital role in assessing the structural changes in the brain associated with Alzheimer's disease. Furthermore, MRI is essential for monitoring potential side effects of amyloid-targeting therapies, such as Amyloid-Related Imaging Abnormalities (ARIA).^[13] Research is ongoing to develop MRI contrast agents that can specifically bind to amyloid plaques, which would offer a non-radioactive alternative to PET.^[11]

- Fluorescence Imaging: In preclinical research, fluorescent probes are used for the detection and imaging of amyloid- β peptides.[14] These probes are valuable tools for studying the mechanisms of amyloid aggregation and for screening potential therapeutic compounds in cellular and animal models.[14]

In conclusion, the term "**DIANA**" in the context of contemporary imaging research refers to a disputed fMRI technique for detecting neural activity, not a method for amyloid imaging. The scientific community has largely concluded that the originally reported **DIANA** signals are artifactual. Professionals interested in the cross-validation of imaging modalities for amyloid detection should focus on the established and validated techniques of PET and specialized MRI protocols.

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